

benchmarking N,N-Dimethyl-13C2-formamide analytical methods

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N,N-Dimethyl-13C2-formamide

CAS No.: 117880-10-1

Cat. No.: S1492594

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Chemical Profile: N,N-Dimethyl-13C2-formamide

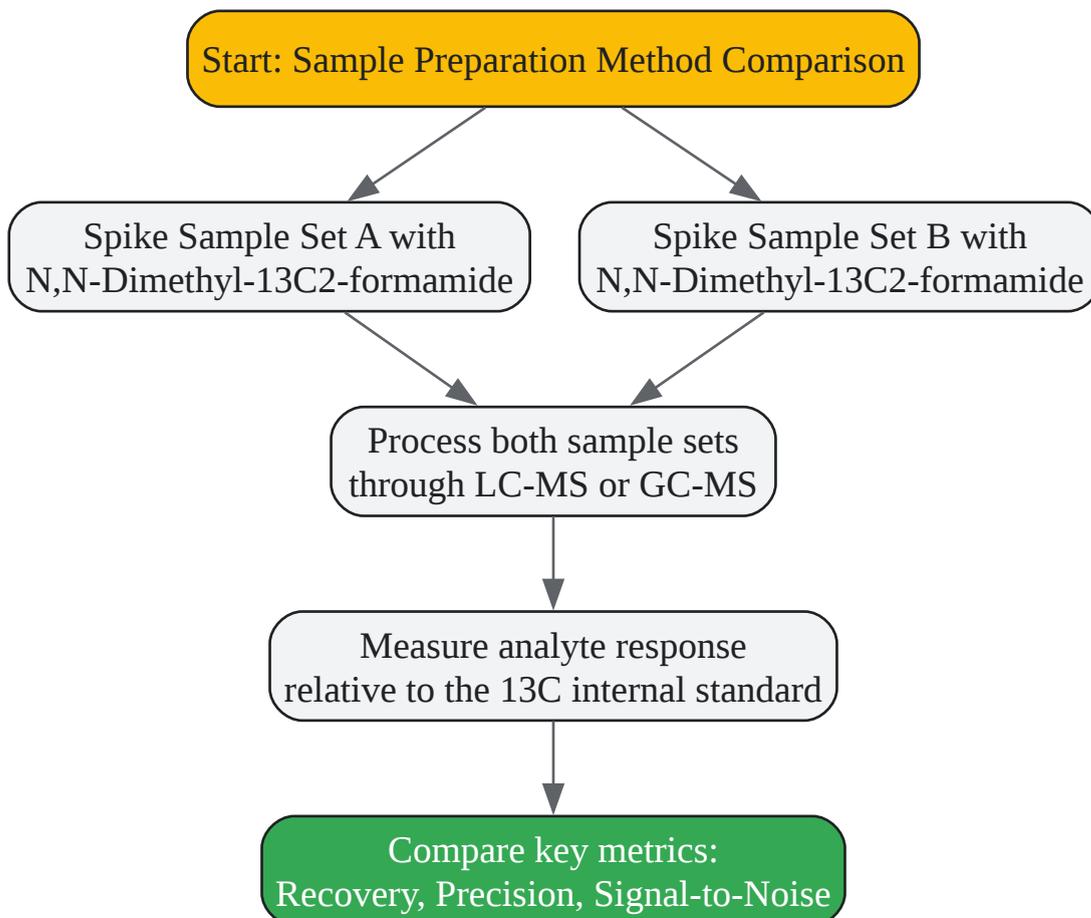
The table below consolidates the basic identifying information and properties for *N,N-Dimethyl-13C2-formamide* gathered from the search results.

Property	Details
CAS Number	117880-10-1 [1] [2]
Molecular Formula	$C^{13}C_2H_7NO$ or C_3H_7NO [1] [2]
Molecular Weight	75.08 g/mol [1] [2]
Common Name	13C Labeled N,N-dimethylformamide [2]
Isotopic Purity	99 atom % 13C [2]
Description	A stable isotope-labeled form of the common solvent DMF, where two carbon atoms are the 13C isotope [1].

Property	Details
Boiling Point	153 °C (lit.) [2]
Melting Point	-61 °C (lit.) [2]
Density	0.970 g/mL at 25 °C [2]
Flash Point	136 °F (58 °C) [2]

Potential Avenues for Analytical Benchmarking

While the search results lack direct experimental data, the primary value of *N,N-Dimethyl-13C2-formamide* in analysis lies in its use as an internal standard. Here is a conceptual workflow for how it would be used in benchmarking experiments, such as comparing the performance of different sample preparation methods:



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The key **performance metrics** you would measure in such a benchmarking study include:

- **Recovery Rate:** How effectively the method recovers the target analytes.
- **Precision:** The reproducibility of results, measured by the relative standard deviation (RSD).
- **Signal-to-Noise Ratio:** An indicator of the method's sensitivity and the limit of detection.
- **Ion Suppression/Enhancement:** The ¹³C-labeled standard helps correct for matrix effects in mass spectrometry.

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References

1. , N - N - Dimethyl - ¹³C | CAS 117880-10-1 | SCBT - Santa... C 2 formamide [scbt.com]
2. , N - N - DIMETHYL - ¹³C CAS#: 117880-10-1 C 2 FORMAMIDE [chemicalbook.com]

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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